

# Antibacterial agent 27 target organisms

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## Compound of Interest

Compound Name: Antibacterial agent 27

Cat. No.: B10821737

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## Anti-MRSA Agent 27 (Compound 4a)

This agent is a benzothiazole aryl urea derivative identified as a potent inhibitor of Methicillin-resistant Staphylococcus aureus (MRSA).

Target Organism: Staphylococcus aureus (specifically MRSA)

## Quantitative Data

Metric	Value	Reference
Minimum Inhibitory Concentration (MIC)	0.0975 µmol/L	[1]

## Mechanism of Action

Anti-MRSA agent 27 is reported to disrupt MRSA biofilms and inhibit the production of hemolytic toxins.[1] The precise molecular target is suggested to be autolysin-mediated peptidoglycan hydrolases.

## Experimental Protocols

Minimum Inhibitory Concentration (MIC) Assay: A standard broth microdilution method is employed.

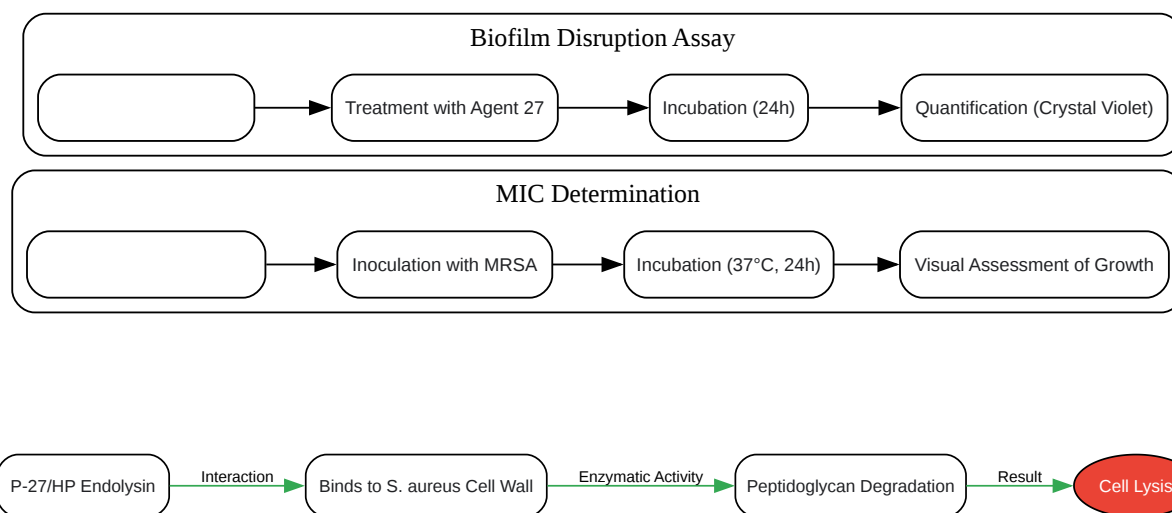
- Prepare a twofold serial dilution of Anti-MRSA agent 27 in a 96-well microtiter plate using Mueller-Hinton broth (MHB).

- Inoculate each well with a standardized suspension of MRSA to a final concentration of approximately  $5 \times 10^5$  CFU/mL.
- Include positive (bacteria without agent) and negative (broth only) controls.
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of the agent that completely inhibits visible bacterial growth.

#### Biofilm Disruption Assay:

- Grow MRSA biofilms on a suitable surface (e.g., 96-well polystyrene plates) for 24 hours.
- Gently wash the biofilms to remove planktonic cells.
- Add fresh growth medium containing various concentrations of Anti-MRSA agent 27 to the wells.
- Incubate for a further 24 hours.
- Quantify the remaining biofilm biomass using a crystal violet staining assay or by determining the number of viable cells (CFU counting).

## Signaling Pathway and Experimental Workflow



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## References

- 1. medchemexpress.com [medchemexpress.com]
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